

# 2-Amino-4,5-difluorobenzoic acid chemical structure

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## Compound of Interest

Compound Name: 2-Amino-4,5-difluorobenzoic acid

Cat. No.: B1220705

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An In-depth Technical Guide to **2-Amino-4,5-difluorobenzoic Acid**

## Introduction

**2-Amino-4,5-difluorobenzoic acid**, also known as 4,5-difluoroanthranilic acid, is a fluorinated aromatic carboxylic acid. Its unique structure, featuring an amino group and two fluorine atoms on the benzoic acid core, makes it a valuable building block in organic synthesis. The presence of fluorine atoms can significantly alter the physicochemical properties of molecules, often leading to enhanced metabolic stability, bioavailability, and binding affinity. Consequently, this compound serves as a critical intermediate in the development of pharmaceuticals, agrochemicals, and other fine chemicals. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers, scientists, and drug development professionals.

## Chemical Structure and Identifiers

The molecular structure of **2-Amino-4,5-difluorobenzoic acid** consists of a benzene ring substituted with an amino group at position 2, a carboxylic acid group at position 1, and fluorine atoms at positions 4 and 5.

- IUPAC Name: **2-amino-4,5-difluorobenzoic acid**[\[1\]](#)
- SMILES: C1=C(C(=CC(=C1F)F)N)C(=O)O[\[1\]](#)

- InChI: InChI=1S/C7H5F2NO2/c8-4-1-3(7(11)12)6(10)2-5(4)9/h1-2H,10H2,(H,11,12)[1]
- InChIKey: DGOZIZVTANAGCA-UHFFFAOYSA-N[1]

## Physicochemical Properties

The key quantitative properties of **2-Amino-4,5-difluorobenzoic acid** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	83506-93-8	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	173.12 g/mol	[1][2]
Appearance	Beige solid	[3]
Melting Point	181-185 °C	[4]
Exact Mass	173.02883473 Da	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and quality control of **2-Amino-4,5-difluorobenzoic acid**. The following spectroscopic data are available for this compound.

Spectroscopic Technique	Availability/Source
ATR-IR Spectra	Bruker Tensor 27 FT-IR data available from Bio-Rad Laboratories, Inc.[1]
<sup>13</sup> C NMR Spectra	Data available from Sigma-Aldrich Co. LLC.[1]
FTIR Spectra	Multiple FTIR spectra are available.[5]
<sup>1</sup> H NMR Spectra	Data available.
Mass Spectrometry	Data available.

## Synthesis Protocol

**2-Amino-4,5-difluorobenzoic acid** can be synthesized via the reduction of 4,5-difluoro-2-nitrobenzoic acid. Below is a detailed experimental protocol for this transformation.<sup>[3]</sup>

Reaction: Reduction of a nitro group to an amine.

Materials:

- 4,5-difluoro-2-nitrobenzoic acid (1 part, e.g., 447 mg, 2.2 mmol)
- Methanol (approx. 22.5 parts, e.g., 10 mL)
- 20% Palladium on carbon (Pd/C), 50% wet (approx. 0.09 parts, e.g., 40 mg)
- Hydrogen (H<sub>2</sub>) gas
- Diatomaceous earth (Celite)

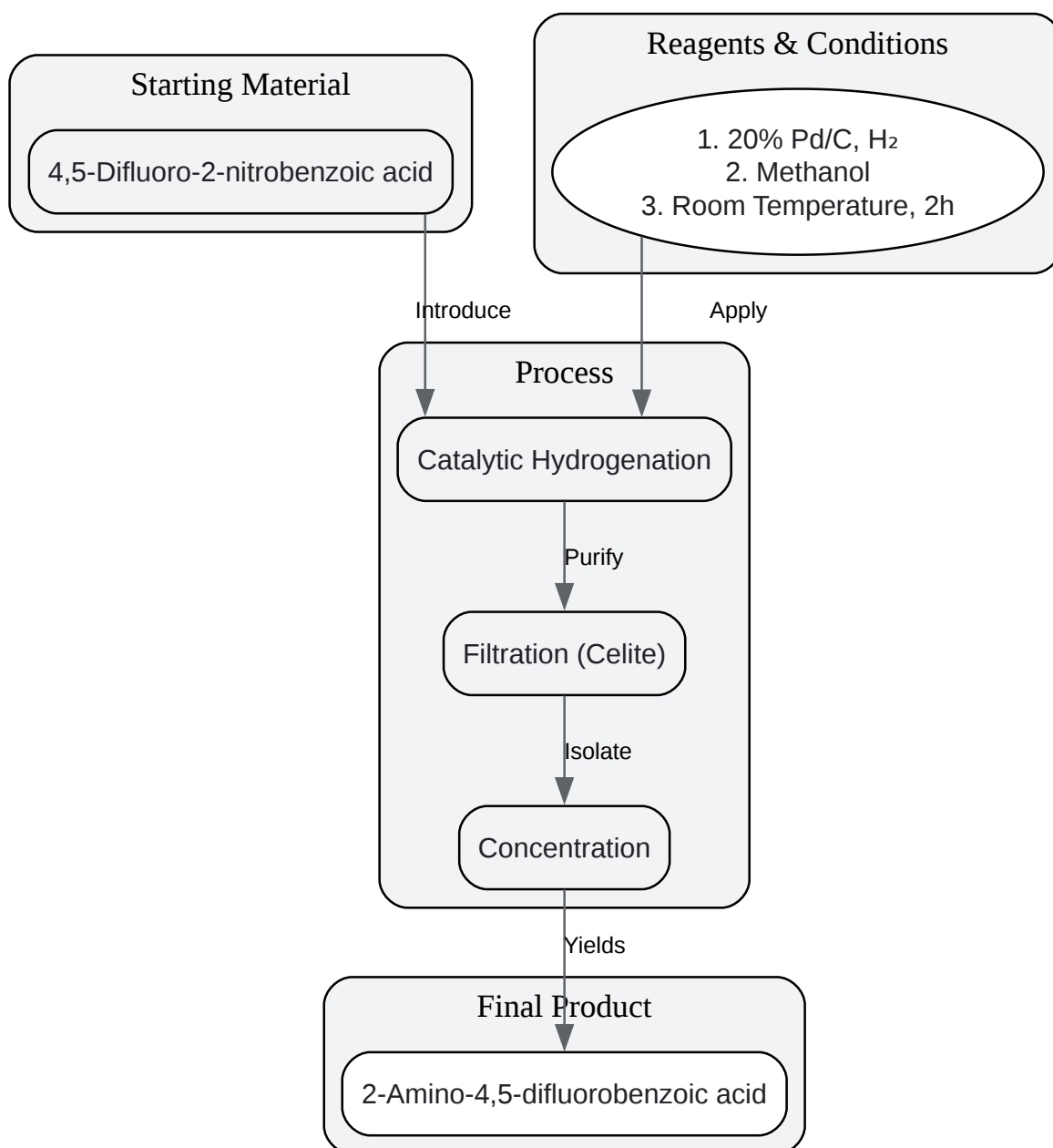
Equipment:

- Reaction flask
- Magnetic stirrer
- Hydrogen balloon or hydrogenation apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- Suspend 4,5-difluoro-2-nitrobenzoic acid (447 mg, 2.2 mmol) in methanol (10 mL) in a suitable reaction flask.
- Carefully add 20% palladium on carbon (40 mg, 50% wet) to the suspension.
- Seal the flask and purge with hydrogen gas.

- Stir the reaction mixture vigorously under a hydrogen atmosphere (e.g., using a balloon) at room temperature.
- Monitor the reaction progress (e.g., by TLC or LC-MS). The reaction is typically complete within 2 hours.
- Upon completion, carefully filter the reaction mixture through a pad of diatomaceous earth to remove the palladium catalyst.
- Wash the filter cake with a small amount of methanol to ensure all product is collected.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield **2-amino-4,5-difluorobenzoic acid**. The reported yield for this procedure is quantitative (380 mg, 100%).[\[3\]](#)



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Caption: Synthesis workflow for **2-Amino-4,5-difluorobenzoic acid**.

## Applications in Drug Development and Research

**2-Amino-4,5-difluorobenzoic acid** is a key intermediate in the synthesis of various biologically active compounds.

- **Pharmaceutical Intermediates:** It is a crucial building block for synthesizing Active Pharmaceutical Ingredients (APIs).[6] A notable application is its use as an intermediate in the production of Icotinib, an epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor for treating non-small-cell lung cancer.[3] The fluorinated aromatic structure can enhance metabolic stability and bioavailability in drug candidates.[4] It is also used in developing selective serotonin reuptake inhibitors (SSRIs) and other agents targeting the central nervous system.[4]
- **Organic Synthesis:** The compound's structure, with its amino and carboxylic acid functional groups, allows for various coupling reactions to construct more complex molecules.[4] It serves as a fundamental building block in creating complex organic molecules, driving innovation in chemical research.[6]
- **Agrochemicals:** It is also employed in the preparation of advanced agrochemicals.[4]

The incorporation of fluorine-containing amino acids is an increasingly prominent strategy in modern drug design to optimize the properties of peptide-based drugs and other therapeutic agents.[7]

## Safety and Handling

**2-Amino-4,5-difluorobenzoic acid** requires careful handling due to its potential health hazards.

GHS Hazard Statements:

- H315: Causes skin irritation.[1][8]
- H319: Causes serious eye irritation.[1][8]
- H335: May cause respiratory irritation.[1][8]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

#### Storage:

- Store in a dry, well-ventilated area.[8]
- Recommended storage temperature is 2 - 8 °C.[8]
- The compound is air-sensitive; keep the container tightly closed and preferably under an inert gas.[8]

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